

Technical Guide: ^1H NMR Analysis of 4-Chloro-2,6-dinitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Chloro-2,6-dinitrobenzoic acid

CAS No.: 95192-57-7

Cat. No.: B1607894

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Executive Summary: The Spectral Signature

For rapid verification, the ^1H NMR spectrum of pure **4-Chloro-2,6-dinitrobenzoic acid** in DMSO-

is characterized by a high-symmetry profile:

- The Diagnostic Signal: A sharp singlet (s) integrating to 2H in the downfield aromatic region (approx.[\[1\]](#) 8.40 – 8.70 ppm).[\[1\]](#)
- The Acidic Proton: A broad, variable singlet integrating to 1H (approx.[\[1\]](#) 13.0 – 14.5 ppm), often broadened into the baseline due to exchange.[\[1\]](#)
- Symmetry Indicator: The absence of coupling (doublets/triplets) confirms the symmetric substitution pattern (symmetry), distinguishing it from asymmetric regioisomers like 4-chloro-2,3-dinitrobenzoic acid.[\[1\]](#)

Structural Logic & Theoretical Prediction

To interpret the spectrum accurately, one must understand the magnetic environment created by the substituents.^[1]

Molecular Symmetry

The molecule possesses a plane of symmetry passing through the C1 (carboxyl), C4 (chloro), and the carboxylic acid group.^[1]

- Protons H3 and H5 are chemically and magnetically equivalent.^[1]
- Result: No spin-spin coupling (-coupling) is observed between aromatic protons.^[1] They appear as a single resonance peak.^[1]

Electronic Environment (Chemical Shift)

The aromatic protons are located in an extremely electron-deficient environment, leading to significant deshielding (downfield shift).^[1]

Substituent	Position Relative to H3/H5	Electronic Effect	Impact on Shift ()
-NO ₂ (Nitro)	Ortho	Strong Electron Withdrawing (Induction + Resonance)	+++ (Major Deshielding)
-Cl (Chloro)	Ortho	Electron Withdrawing (Induction) > Donation (Resonance)	+ (Moderate Deshielding)
-COOH (Acid)	Meta	Electron Withdrawing	+ (Minor Deshielding)

Comparative Analysis:

- Benzene Base: 7.27 ppm.[1][2]
- Effect of two ortho-Nitro groups:[1] Shifts protons >1.0 ppm downfield.
- Predicted Range:8.4 – 8.7 ppm.[1][2]

Experimental Protocol: Sample Preparation

Proper sample preparation is critical for carboxylic acids to prevent peak broadening or shifting due to pH/concentration effects.[1]

Solvent Selection

- Recommended:DMSO-

(Dimethyl sulfoxide-d6).[1]

- Why: High solubility for polar nitro-aromatics; stabilizes the carboxylic acid dimer/monomer equilibrium; shifts the exchangeable proton (

) to a distinct window (~13 ppm) rather than merging it with water.[1]

- Alternative: Acetone-

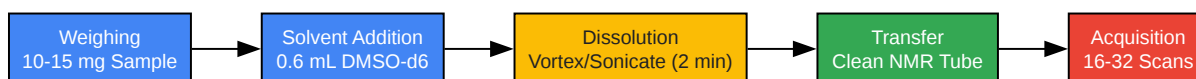
(good solubility), Methanol-

(COOH proton will vanish due to deuterium exchange).[1]

- Avoid: CDCl

(Chloroform-d) due to poor solubility and dimerization artifacts.[1]

Preparation Workflow



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Figure 1: Standardized sample preparation workflow for nitrobenzoic acid derivatives.

Detailed Spectral Analysis

The Aromatic Region (8.0 – 9.0 ppm)

This is the region of interest for structural confirmation.^[1]

- Signal: Singlet (δ 8.5 ppm).^[1]
- Integration: 2.00 H.
- Assignment: H3 and H5.
- Observation: This peak is typically sharp.^[1] If it appears as a doublet or shows "shoulders," the sample likely contains the asymmetric isomer (2,3-dinitro or 2,5-dinitro derivatives).^[1]

The Acidic Region (10.0 – 15.0 ppm)^[1]

- Signal: Broad Singlet (δ 12.0 ppm).^[1]
- Integration: 1.00 H (often integrates low due to relaxation times or exchange).
- Assignment: -COOH.
- Note: Traces of water in DMSO can cause this peak to drift.^[1] In extremely dry DMSO, it may appear as a sharp peak near 14 ppm.^[1]

Impurity Profile (Troubleshooting)

Common impurities from the nitration of 4-chlorobenzoic acid include:

Impurity	Spectral Characteristic
4-Chloro-3,5-dinitrobenzoic acid	Singlet. (Symmetric).[1] Differentiated by chemical shift (protons are ortho to COOH, likely further downfield >8.8 ppm).[1]
4-Chloro-3-nitrobenzoic acid	Doublet + Doublet + Singlet. (Asymmetric AMX system).[1] Distinct coupling patterns.[1]
Water (in DMSO)	Sharp singlet at ~3.33 ppm.[1]
Residual Solvent (DMSO)	Quintet at ~2.50 ppm.[1]

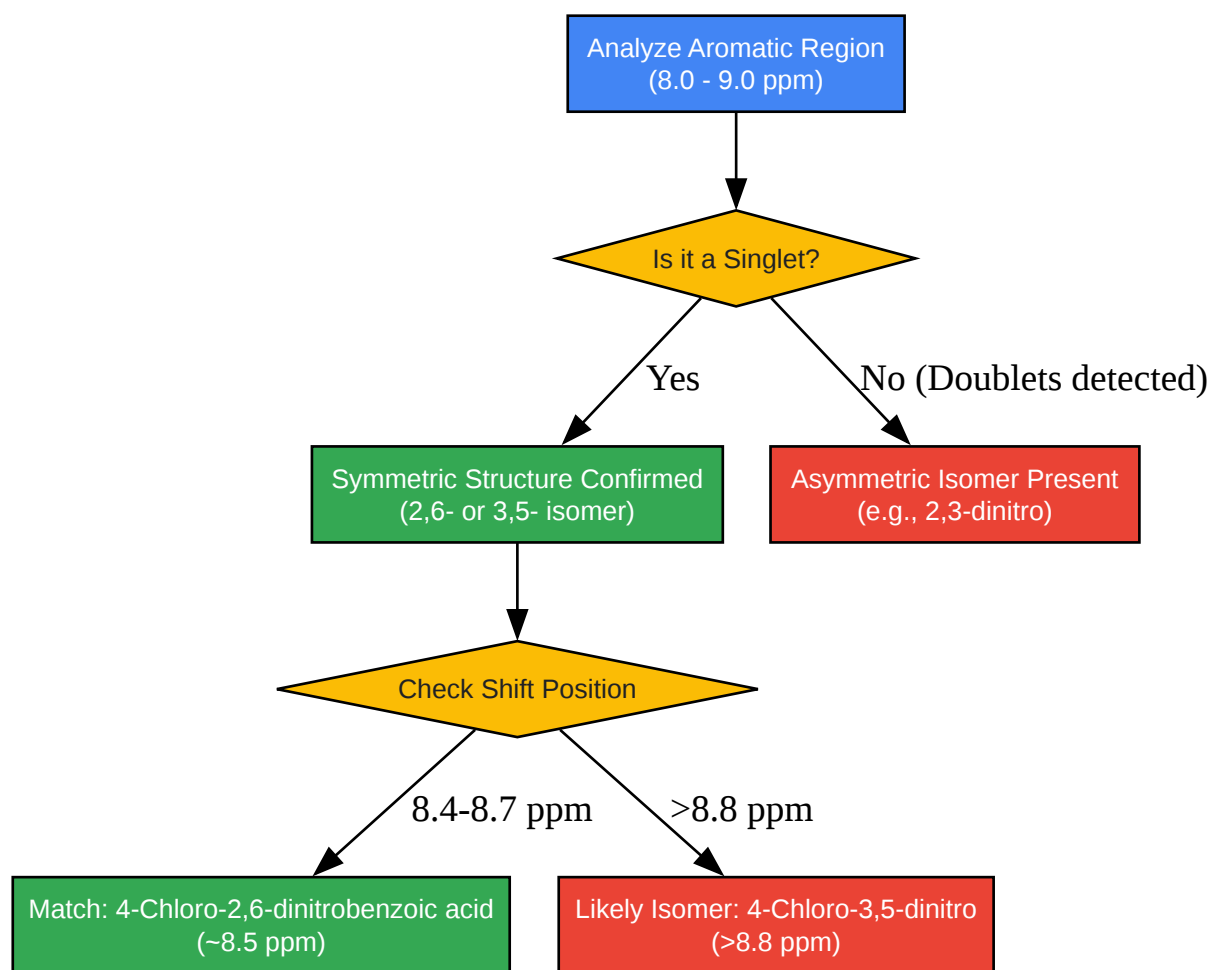
Data Summary Table

Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant ()
-COOH	13.5 – 14.5	Broad Singlet	1H	-
Ar-H (3, 5)	8.40 – 8.70	Singlet	2H	-
Residual DMSO	2.50	Quintet	-	-
H ₂ O	3.33	Singlet	-	-

Note: Shifts are referenced to TMS (0.00 ppm) or residual DMSO (2.50 ppm).[1]

Structural Validation Logic

Use this logic gate to confirm the identity of your synthesized compound.[1]



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Figure 2: Logic flow for discriminating the target compound from common regioisomers.

References

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